

Introduction: Proactive Hazard Assessment for a Novel Substance

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Compound of Interest

Compound Name: 2-(Cyclopropylamino)ethanol

CAS No.: 35265-06-6

Cat. No.: B1357452

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2-(Cyclopropylamino)ethanol is a chemical compound with a structural motif—an N-substituted ethanolamine—that suggests its potential utility as a building block in the synthesis of more complex molecules within the pharmaceutical and agrochemical industries. As with any novel or sparsely studied chemical, establishing a robust safety and handling profile is not merely a regulatory formality but a cornerstone of responsible research and development. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the universal framework for this critical task.

This guide provides an in-depth GHS hazard classification for **2-(Cyclopropylamino)ethanol**. Due to the absence of comprehensive, publicly available experimental data for this specific molecule, this assessment employs a scientifically rigorous read-across methodology. This approach leverages data from structurally similar chemicals to predict the toxicological and hazardous properties of the target compound. The primary analogues selected for this analysis are 2-(Methylamino)ethanol (CAS 109-83-1) and 2-(Cyclohexylamino)ethanol (CAS 2842-38-8), which share the core ethanolamine functionality and represent relevant N-alkyl substitutions. This document is intended for researchers, chemists, and safety professionals, providing not only a final classification but also the scientific rationale and experimental context behind each hazard determination.

Part 1: Physicochemical Properties and Physical Hazard Analysis

The physical state and chemical properties of a substance are foundational to its hazard profile, particularly concerning physical hazards like flammability.

While experimental data for **2-(Cyclopropylamino)ethanol** is not readily available, its structure as a secondary amino alcohol allows for reliable prediction. It is expected to be a liquid at room temperature with a relatively high boiling point (likely >150°C) due to hydrogen bonding capabilities from both the hydroxyl (-OH) and amine (-NH) groups. The presence of the amine group will render aqueous solutions alkaline (basic).

Flammability Assessment: Based on analogues like 2-(Methylamino)ethanol, which has a flash point of 74 °C, **2-(Cyclopropylamino)ethanol** is not expected to be highly flammable. However, it will likely be a combustible liquid.

Hazard Class	GHS Category	Rationale & Evidence
Flammable Liquids	Category 4	The predicted flash point is likely to be above 60 °C but not more than 93 °C. The analogue 2-(Methylamino)ethanol is classified as a Flammable Liquid, Category 4.

Part 2: Health Hazard Assessment - A Read-Across Approach

The primary health hazards associated with N-substituted ethanolamines stem from their alkalinity and systemic effects. The following sections detail the GHS classification for each health endpoint, citing data from structural analogues.

Acute Toxicity

Acute toxicity assesses the adverse effects occurring after a single dose of the substance. Data from analogues suggest moderate toxicity via oral and dermal routes.

Route	GHS Category	Basis for Classification (Analogue Data)
Oral	Category 4	2-(Cyclohexylamino)ethanol: Harmful if swallowed[1].
Dermal	Category 4	2-(Methylamino)ethanol: Harmful in contact with skin[2].
Inhalation	No Classification	Insufficient data for classification. Vapors may cause respiratory irritation (see STOT-SE).

Skin Corrosion / Irritation

The presence of the amine group makes the molecule alkaline, which is the primary driver of its corrosive potential. This is a significant and well-documented hazard for this chemical class.

- Causality: Alkaline substances like amines can cause liquefactive necrosis by saponifying fats and extracting lipids from the cell membranes of the skin, leading to deep and penetrating tissue damage.
- Evidence from Analogues: Both 2-(Methylamino)ethanol and 2-(Cyclohexylamino)ethanol are classified as causing severe skin burns[1][2]. Safety data for 2,2'-(cyclohexylimino)bisethanol also indicates it causes severe skin burns and eye damage[3]. Therefore, a classification of Category 1B is warranted.

Final Classification: Skin Corrosion - Category 1B

Serious Eye Damage / Irritation

According to GHS principles, any substance classified as corrosive to the skin is automatically classified as causing serious eye damage (Category 1) without further testing. The mechanism

of injury is the same as for skin but occurs more rapidly and severely in the sensitive tissues of the eye.

- Evidence from Analogues: Studies on similar chemicals confirm severe and often irreversible eye damage. For example, 2,2'-(butylimino)bis-ethanol caused severe, irreversible damage to corneal tissue in rabbit eye studies. 2-(Cyclohexylamino)ethanol is classified as causing serious eye damage[1].

Final Classification: Serious Eye Damage - Category 1

Specific Target Organ Toxicity - Single Exposure (STOT-SE)

Volatile amines are known to be irritants to the respiratory tract upon inhalation.

- Evidence from Analogues: 2-(Methylamino)ethanol is classified with the hazard statement "May cause respiratory irritation"[2]. This aligns with the expected properties of a volatile, alkaline substance.

Final Classification: STOT-SE - Category 3 (Respiratory Irritation)

Other Health Endpoints

- Respiratory or Skin Sensitization: There is currently insufficient data on **2-(Cyclopropylamino)ethanol** or its close analogues to classify it as a skin or respiratory sensitizer. Standard practice dictates handling it with caution to prevent sensitization until data becomes available.
- Germ Cell Mutagenicity: Based on studies of related ethanolamines, the substance is not expected to be mutagenic[4][5].
- Carcinogenicity: There is no data to suggest carcinogenic potential. The molecular structure does not contain common structural alerts for carcinogenicity.
- Reproductive Toxicity: While ethanol itself is under evaluation for reproductive toxicity, there is insufficient data on N-substituted ethanolamines like the target compound to warrant a classification[6][7].

- Specific Target Organ Toxicity - Repeated Exposure (STOT-RE): Some analogues, such as 2-(Methylamino)ethanol, may cause damage to organs through prolonged or repeated exposure[2]. However, without more specific data directly relevant to the cyclopropyl derivative, a definitive classification is not made at this time but remains an area for caution.
- Aspiration Hazard: The predicted viscosity and surface tension do not suggest an aspiration hazard.

Part 3: Environmental Hazard Assessment

Based on data for 2-(Methylamino)ethanol, the substance is expected to be harmful to aquatic life[2].

Final Classification: Hazardous to the Aquatic Environment, Acute Hazard - Category 3

Part 4: Final GHS Classification and Labelling Summary

This section consolidates the findings into the final GHS classification for **2-(Cyclopropylamino)ethanol**.

Signal Word: Danger

Pictograms:

Hazard Statements (H-Statements):

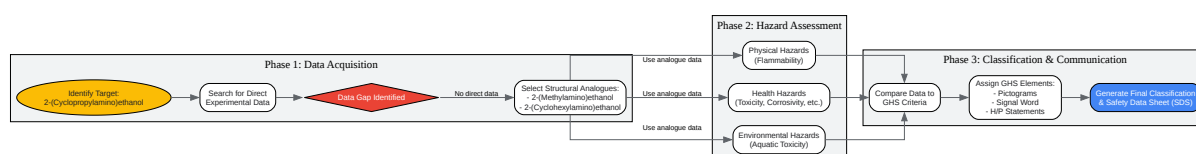
- H227: Combustible liquid.
- H302 + H312: Harmful if swallowed or in contact with skin.
- H314: Causes severe skin burns and eye damage.
- H335: May cause respiratory irritation.
- H402: Harmful to aquatic life.

Precautionary Statements (P-Statements):

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor.

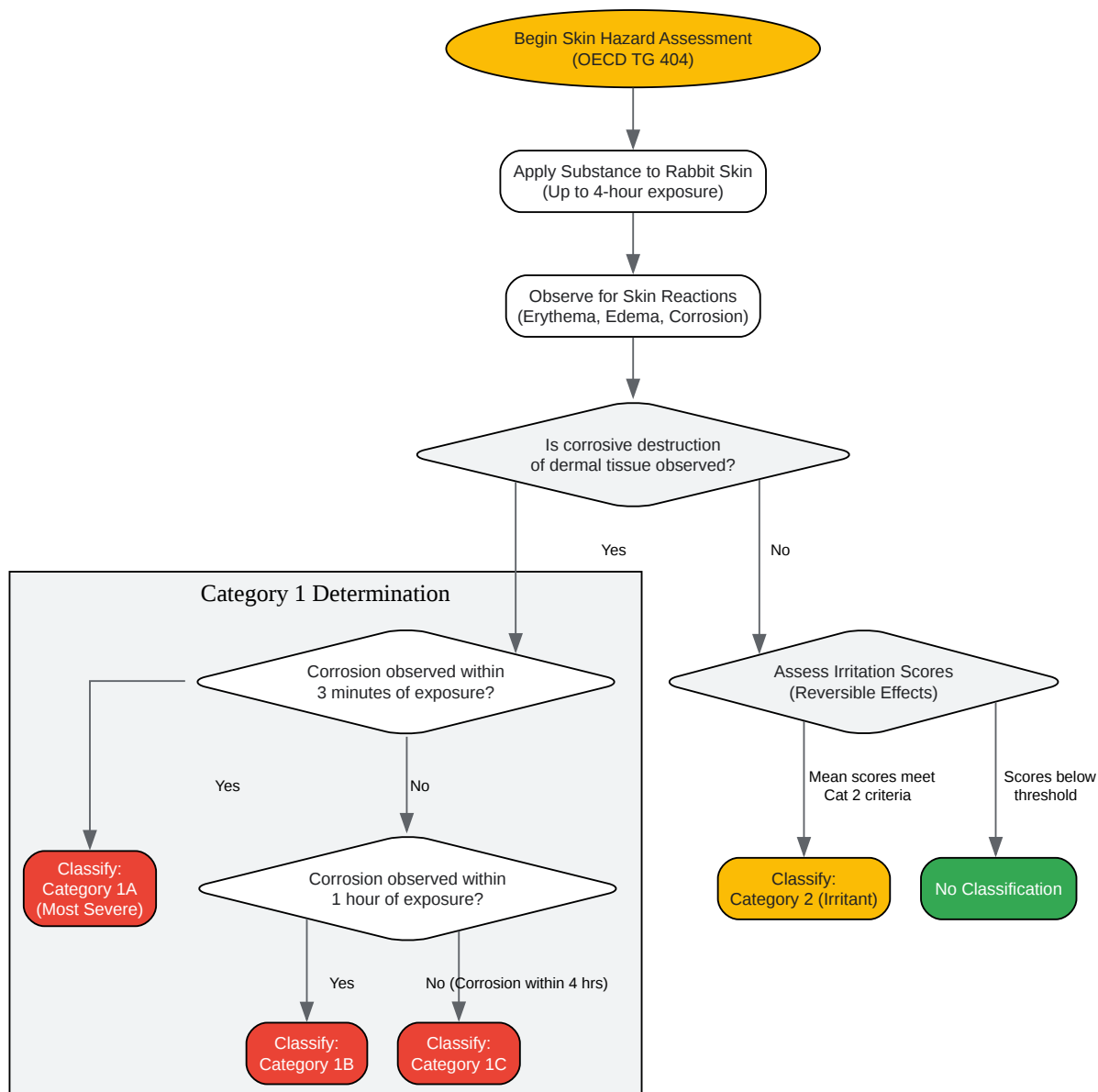
Part 5: Visualization of the Classification Workflow

The following diagrams illustrate the logical processes underpinning this GHS hazard assessment.



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Caption: Workflow for GHS classification using a read-across approach.



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Caption: Decision logic for Skin Corrosion/Irritation classification.

Part 6: Notional Experimental Protocols

To generate definitive data for **2-(Cyclopropylamino)ethanol**, standardized OECD test guidelines would be followed. Below are summaries of the essential protocols.

Protocol 1: Acute Dermal Corrosion/Irritation (Based on OECD TG 404)

- Objective: To determine the potential of **2-(Cyclopropylamino)ethanol** to produce irreversible (corrosion) or reversible (irritation) skin damage.
- Principle: The substance is applied to the skin of a single animal in a sequential manner. The response (or lack thereof) after set exposure periods determines the classification and whether further testing is needed.
- Methodology:
 - Animal Model: A single, healthy young adult albino rabbit is used for the initial test.
 - Preparation: Approximately 24 hours before the test, the fur on the animal's back is clipped free of hair.
 - Application: A 0.5 mL (for liquid) sample of the test substance is applied to a small area of skin (approx. 6 cm²) under a gauze patch.
 - Sequential Exposure:
 - The first patch is applied for 3 minutes. If no corrosive effect is observed, a second patch is applied to a different site for 1 hour.
 - If no corrosion is observed after 1 hour, a third patch is applied to yet another site for 4 hours.
 - Observation: After each exposure period, the patch is removed, and the skin is washed. The skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours post-removal. The presence of deep tissue injury (ulceration, bleeding, necrosis) indicates corrosion.

- Validation & Interpretation: The presence of corrosion at any step terminates the test and classifies the substance. For this chemical class, corrosion is expected, likely within the 1-hour or 4-hour window, leading to a Skin Corrosion 1B or 1C classification.

Protocol 2: Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD TG 420)

- Objective: To determine the GHS acute oral toxicity category based on observed toxicity, rather than a precise LD50 value.
- Principle: Groups of animals of a single sex (typically females) are dosed at one of four fixed dose levels (5, 50, 300, or 2000 mg/kg body weight). The outcome determines if a higher or lower dose is tested, ultimately assigning a classification category.
- Methodology:
 - Animal Model: Healthy, young adult nulliparous, non-pregnant female rats.
 - Dose Administration: The test substance is administered by oral gavage. Based on analogue data, a starting dose of 300 mg/kg would be scientifically justified.
 - Sighting Study (Optional but Recommended): A single animal is dosed at the starting level.
 - Main Study:
 - If the sighting study animal survives, four more animals are dosed at the same level.
 - If 2 or more animals die, the substance is classified in the corresponding category (e.g., Category 4 for the 300 mg/kg dose level).
 - If only one animal dies, or all survive with clear signs of toxicity, no further testing is needed, and the substance is classified in the next higher GHS category (e.g., Category 4).
 - If all animals survive without clear toxicity, a higher dose (2000 mg/kg) would be tested.

- Observation: Animals are observed for 14 days for signs of toxicity, including changes in skin, fur, eyes, respiration, autonomic (e.g., salivation), and central nervous system effects, as well as body weight changes.
- Validation: This protocol is self-validating through its sequential steps. For this chemical, the expected outcome at the 300 mg/kg level would be signs of toxicity, leading to a Acute Toxicity (Oral) Category 4 classification.

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